

An In-depth Technical Guide to the Physicochemical Properties of 1-Phenyldecane

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Compound of Interest

Compound Name: 1-Phenyldecane

Cat. No.: B1670162

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **1-Phenyldecane**, a key long-chain alkylbenzene. The document details the experimentally determined values for these physical constants and outlines the standardized methodologies for their measurement, ensuring accuracy and reproducibility in a laboratory setting.

Physicochemical Data of 1-Phenyldecane

The melting and boiling points are critical physical properties that dictate the phase of a substance at a given temperature and are fundamental for its purification, handling, and application in various chemical processes.

Physical Property	Value (°C)	Value (°F)	Notes
Melting Point	-14 °C[1][2]	6.8 °F	One source indicates a melting point of -14.4 °C.[3]
Boiling Point	293 °C[1][2]	559.4 °F	At standard atmospheric pressure (760 mmHg). One source reports a boiling point of 298 °C.

Experimental Protocols for Determination of Melting and Boiling Points

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following are standard laboratory protocols for these measurements.

Determination of Melting Point (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of **1-Phenyldecane** is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid at the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a heating bath (like a Thiele tube filled with mineral oil) or placed in the heating block of a digital apparatus.

- **Heating:** The heating medium is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range. For a pure substance, this range should be narrow (0.5-1 °C).

Determination of Boiling Point (Distillation Method)

The distillation method is a standard procedure for determining the boiling point of a liquid.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or Bunsen burner
- Boiling chips

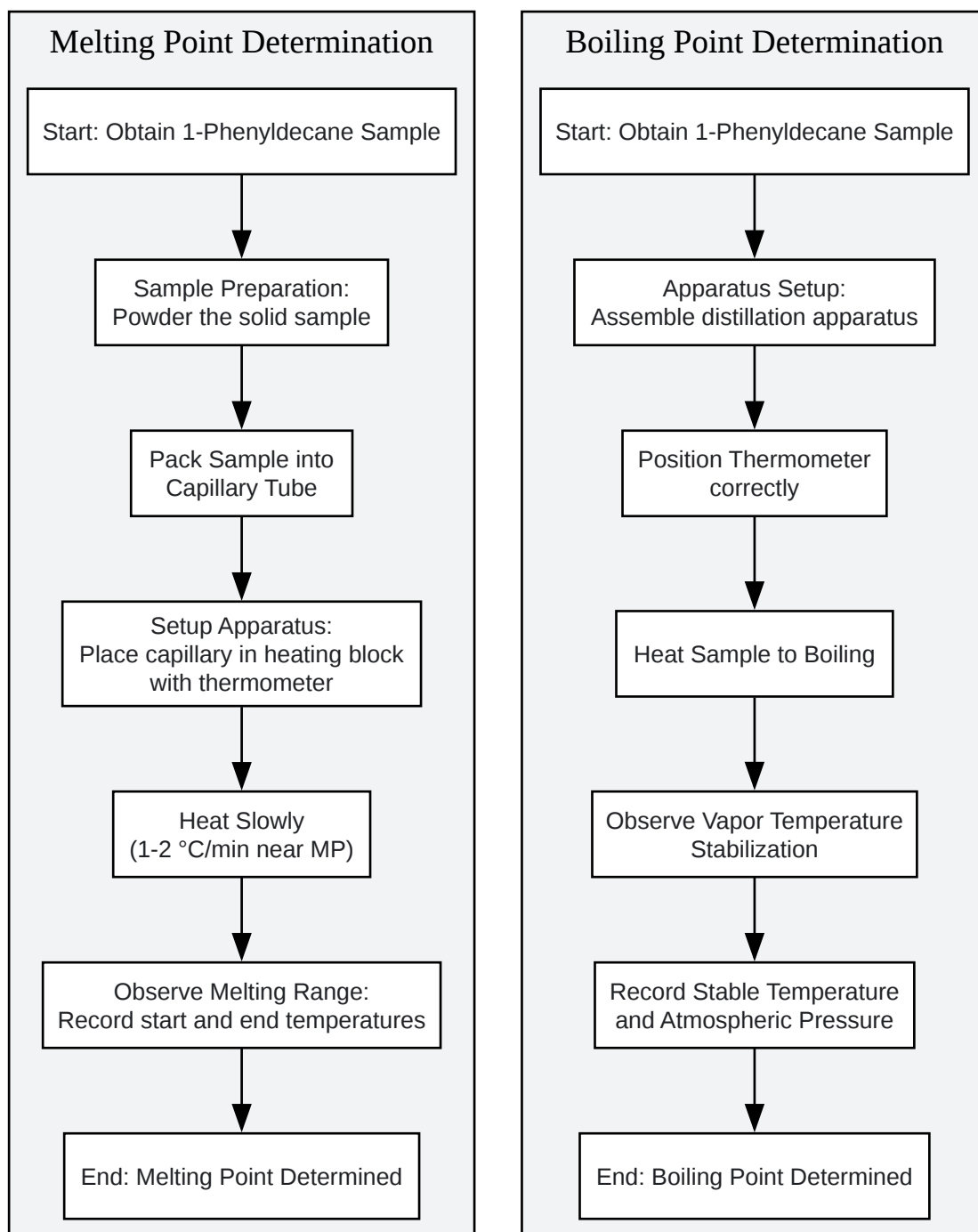
Procedure:

- **Apparatus Assembly:** A distillation apparatus is assembled with the liquid sample (**1-Phenyldecane**) in the distillation flask, along with a few boiling chips to ensure smooth boiling.
- **Thermometer Placement:** The thermometer is positioned in the neck of the distillation flask so that the top of the thermometer bulb is level with the bottom of the side arm leading to the condenser.
- **Heating:** The distillation flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb.

- **Temperature Reading:** The temperature is recorded when it becomes constant. This stable temperature, at which the liquid and vapor are in equilibrium, is the boiling point of the substance. It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the determination of the melting and boiling points of a chemical substance like **1-Phenyldecane**.



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